

# Allyl Acrylate vs. Allyl Methacrylate: A Comparative Reactivity Study

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Compound of Interest		
Compound Name:	Allyl acrylate	
Cat. No.:	B1265458	Get Quote

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In the realm of polymer chemistry and materials science, the choice of monomer is paramount to tailoring the final properties of a polymer. Among the diverse array of functional monomers, allyl acrylate and allyl methacrylate stand out due to their dual functionality, possessing both a highly reactive acrylic or methacrylic double bond and a less reactive allylic double bond. This unique structure allows for a variety of polymerization behaviors and post-polymerization modifications, making them valuable building blocks in applications ranging from coatings and adhesives to dental composites and drug delivery systems.

This guide provides a comprehensive comparison of the reactivity of **allyl acrylate** and allyl methacrylate, supported by experimental data and detailed protocols to aid researchers in monomer selection and polymerization design.

## **Physicochemical Properties**

A fundamental understanding of the physical and chemical properties of these monomers is essential before delving into their reactivity.



Property	Allyl Acrylate	Allyl Methacrylate
Molar Mass	112.13 g/mol	126.15 g/mol
Boiling Point	122-124 °C	141 °C
Density	0.933 g/mL	0.938 g/mL
CAS Number	999-55-3	96-05-9

## **Reactivity Comparison: A Deeper Dive**

The reactivity of a monomer in free-radical polymerization is influenced by both steric and electronic factors. These are empirically quantified by the Alfrey-Price Q-e scheme, where 'Q' represents the reactivity of the monomer's double bond due to resonance stabilization, and 'e' reflects the polarity of the double bond.

Monomer	Q Value	e Value
Allyl Methacrylate	0.79	0.60

Note: A definitive Q-e value for **allyl acrylate** is not readily available in the literature, which itself suggests a less common usage or more complex reactivity behavior compared to its methacrylate counterpart.

Generally, methacrylates are less reactive than their corresponding acrylates in free-radical polymerization. This is attributed to two main factors:

- Steric Hindrance: The additional methyl group on the double bond of allyl methacrylate creates greater steric hindrance, slowing the approach of the propagating radical.
- Radical Stability: The tertiary radical formed from allyl methacrylate is more stable than the secondary radical formed from allyl acrylate. This increased stability makes the methacrylate radical less eager to react with another monomer unit.

## **Copolymerization Reactivity Ratios**







Reactivity ratios (r) are crucial for predicting the composition of a copolymer. They describe the preference of a propagating radical to add a monomer of its own kind versus the comonomer. For a copolymerization between monomer 1 and monomer 2,  $r_1 = k_{11}/k_{12}$ , where  $k_{11}$  is the rate constant for the addition of monomer 1 to a growing chain ending in monomer 1, and  $k_{12}$  is the rate constant for the addition of monomer 2 to a growing chain ending in monomer 1.

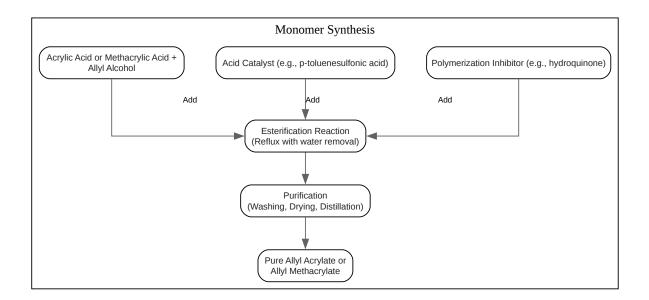
While direct copolymerization data for **allyl acrylate** and allyl methacrylate with a common comonomer is limited, a study on the copolymerization of acrylonitrile ( $M_1$ ) with allyl alcohol ( $M_2$ ) provides insight into the reactivity of the allyl group. The reactivity ratios were found to be  $r_1 = 1.87$  and  $r_2 = 0.05[1]$ . The low  $r_2$  value indicates that the allyl alcohol radical strongly prefers to add acrylonitrile rather than another allyl alcohol monomer, highlighting the low reactivity of the allyl double bond. It is expected that both **allyl acrylate** and allyl methacrylate would exhibit similar low reactivity of their allyl groups in copolymerizations.

## Experimental Protocols Synthesis of Allyl Acrylate and Allyl Methacrylate

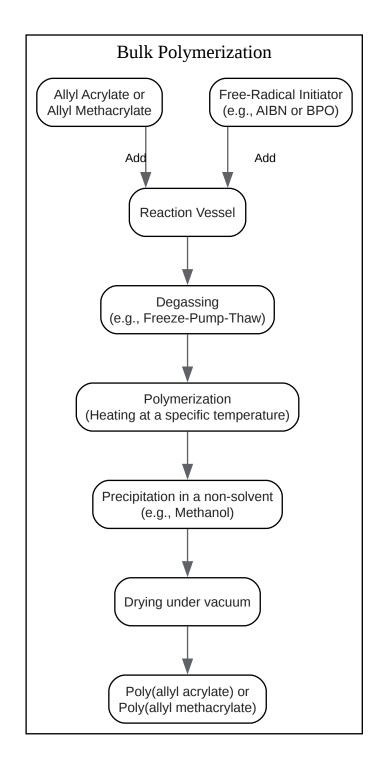
A common method for the synthesis of both monomers is the esterification of the corresponding acid (acrylic acid or methacrylic acid) with allyl alcohol.

Workflow for Monomer Synthesis:

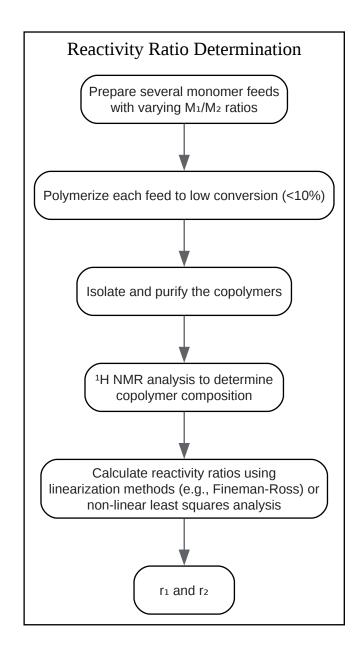












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### References



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